

Diisobutyl Succinate (CAS 925-06-4): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Diisobutyl succinate*

Cat. No.: *B1581793*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core properties of **Diisobutyl succinate** (CAS 925-06-4), a versatile diester with applications across various industries. This document consolidates key physicochemical data, safety information, and experimental protocols to support research and development activities.

Core Physicochemical Properties

Diisobutyl succinate is a clear, colorless liquid with a faint, fruity odor. It is a diester formed from the esterification of succinic acid with isobutanol.^{[1][2]} Its key physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₂ O ₄	[2][3]
Molecular Weight	230.3 g/mol	[2][3]
CAS Number	925-06-4	[2]
Boiling Point	252.6 °C at 760 mmHg	[2][3]
Density	0.982 g/cm ³	[2][3]
Flash Point	109.8 °C	[2]
Refractive Index	1.434	[2]
Vapor Pressure	0.0192 mmHg at 25°C	[2]
Water Solubility	55.61 mg/L at 25 °C (estimated)	[4]
LogP (o/w)	3.004 (estimated)	[4]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **Diisobutyl succinate**. While detailed spectra are best sourced from dedicated databases, general information is as follows:

- ¹H NMR & ¹³C NMR: Data available in various spectral databases.
- Mass Spectrometry (GC-MS): Spectral data is available through the NIST Mass Spectrometry Data Center.[5]
- Infrared (IR) Spectroscopy: Vapor phase IR spectra are available.[5]

Experimental Protocols

Synthesis of Diisobutyl Succinate from Succinic Anhydride and Isobutanol

A common laboratory-scale synthesis of **Diisobutyl succinate** involves the reaction of succinic anhydride with isobutanol.^[6]

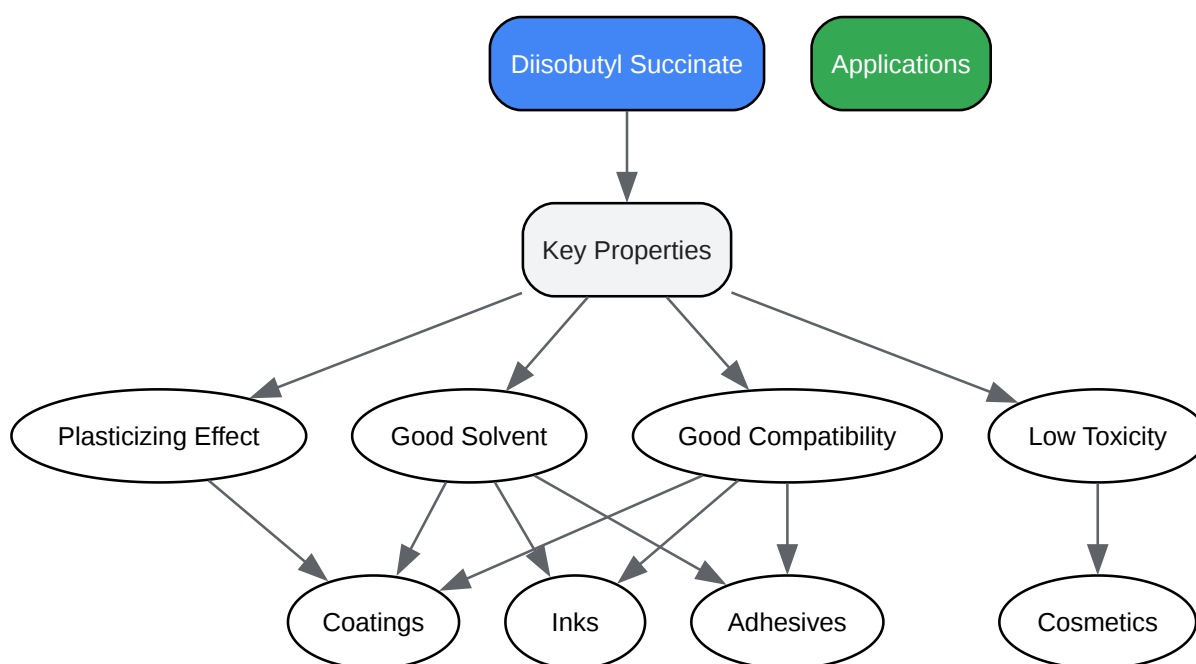
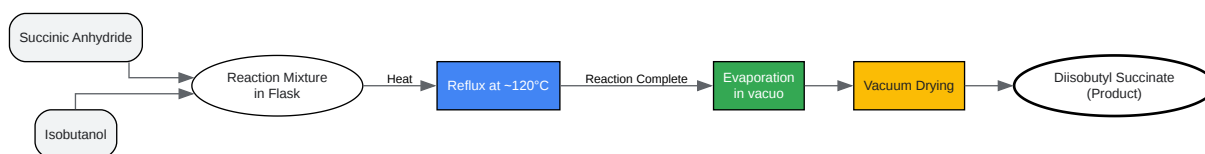
Materials:

- Succinic anhydride (25 g, 250 mmol)
- Isobutyl alcohol (isobutanol)
- 100 mL pear-shaped round bottom flask
- Condenser
- Drying tube
- Magnetic stirrer
- Oil bath

Procedure:

- Weigh 25 g of succinic anhydride and add it to the 100 mL pear-shaped round bottom flask.
- Add approximately 5 mL of isobutyl alcohol to the flask.
- Fit the flask with a condenser and a drying tube, and begin magnetic stirring of the solution.
- Heat an oil bath to approximately 120 °C and place the flask in the heated bath.
- The succinic anhydride will melt, and the solution will begin to reflux.
- Over the next 30 minutes, slowly add an additional 20 mL of isobutyl alcohol to the refluxing solution.
- After the reaction is complete, evaporate the final solution to dryness in vacuo.
- Place the resulting product under a vacuum to remove any residual unreacted isobutanol.

- The purity of the resulting **Diisobutyl succinate** can be confirmed by $^1\text{H-NMR}$ in CDCl_3 , with reported purity reaching 98.9% and a quantitative yield.[6]



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- To cite this document: BenchChem. [Diisobutyl Succinate (CAS 925-06-4): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1581793#diisobutyl-succinate-cas-number-925-06-4-properties>]

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